

Application Notes and Protocols for 1,2,4,5-Benzenetetramine Solutions

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Compound of Interest

Compound Name: 1,2,4,5-Benzenetetramine

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These application notes provide detailed protocols for the preparation, handling, and storage of **1,2,4,5-Benzenetetramine** solutions for experimental use. The information is intended to ensure consistent and reliable results in research and development applications.

Introduction

1,2,4,5-Benzenetetramine, particularly in its more stable tetrahydrochloride salt form, is a versatile chemical compound with applications in various fields, including the synthesis of high-performance polymers and as a pharmacological tool.[1] Notably, it is recognized as a selective inhibitor of Focal Adhesion Kinase (FAK), a non-receptor tyrosine kinase involved in crucial cellular processes like survival, proliferation, and motility.[2][3] As FAK is often overexpressed in tumors, its inhibitors are valuable research tools in oncology.[3] Proper preparation of **1,2,4,5-Benzenetetramine** solutions is critical for obtaining accurate and reproducible experimental outcomes.

Physicochemical Properties and Solubility

1,2,4,5-Benzenetetramine is typically supplied as its tetrahydrochloride salt (CAS No. 4506-66-5), a faint purple to dark brown powder.[2] This salt form enhances its stability and solubility in aqueous solutions.

Table 1: Physicochemical and Solubility Data of 1,2,4,5-Benzenetetramine Tetrahydrochloride



Property	Value	Reference	
CAS Number	4506-66-5	[2]	
Molecular Formula	C ₆ H ₁₀ N ₄ · 4HCl	[4]	
Molecular Weight	284.01 g/mol	g/mol [4]	
Appearance	Faint purple to dark brown powder	[2]	
Melting Point	≥300 °C (decomposes) [2]		
Solubility in Water	14-20 mg/mL	[2]	
Solubility in DMSO	50 mg/mL	[2]	
Storage (Solid)	Room temperature, in a dry, well-ventilated place. Store with desiccant.	[5]	
Stability (Solid)	Stable for 2 years from date of purchase as supplied.	[2]	

Experimental ProtocolsPreparation of Stock Solutions

The preparation of a concentrated stock solution is recommended to minimize weighing errors and to have a ready-to-use source for various experiments. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions.

Protocol 1: Preparation of a 50 mg/mL (176 mM) Stock Solution in DMSO

Materials:

- **1,2,4,5-Benzenetetramine** tetrahydrochloride powder
- Anhydrous, sterile-filtered dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials



- · Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Water bath or sonicator

Procedure:

- Weighing: Accurately weigh the desired amount of 1,2,4,5-Benzenetetramine tetrahydrochloride powder in a sterile microcentrifuge tube or vial.
- Dissolution:
 - Add the appropriate volume of sterile DMSO to the vial to achieve a final concentration of 50 mg/mL.
 - Cap the vial securely and vortex thoroughly for 2-5 minutes.
 - Visually inspect the solution to ensure the solid is completely dissolved. A clear solution should be obtained.
 - If the compound does not dissolve readily, gentle warming in a 37°C water bath for 5-10 minutes or brief sonication can be applied to aid dissolution. Caution: Avoid excessive heating, as it may degrade the compound.
- Sterile Filtration (for cell culture applications):
 - For applications requiring sterile conditions, filter the stock solution through a 0.22 μm syringe filter compatible with DMSO (e.g., PTFE or nylon).
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C. Solutions in DMSO are reported to be stable for up to 1 month when stored at -20°C.[2]



Table 2: Storage and Stability of 1,2,4,5-Benzenetetramine Tetrahydrochloride Solutions

Solvent	Storage Temperature	Stability	Reference
DMSO	-20°C	Up to 1 month	[2]
Distilled Water	-20°C	Up to 1 month	[2]

Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the DMSO stock solution into a cell culture medium to achieve the desired final concentration for treating cells.

Protocol 2: Preparation of Working Solutions in Cell Culture Medium

Materials:

- 50 mg/mL (176 mM) stock solution of 1,2,4,5-Benzenetetramine tetrahydrochloride in DMSO
- Sterile, pre-warmed complete cell culture medium
- Sterile conical tubes or microcentrifuge tubes
- · Calibrated micropipettes and sterile tips

Procedure:

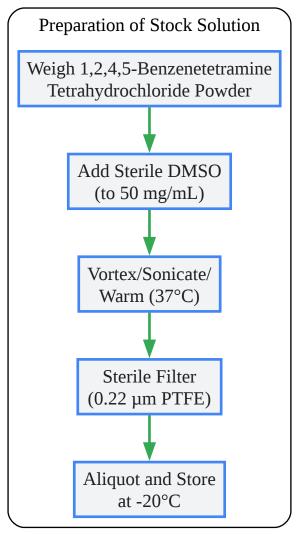
- Determine Final Concentration: Decide on the final concentrations of 1,2,4,5 Benzenetetramine required for your experiment (e.g., 10 μM, 50 μM, 100 μΜ).
- Maintain Low DMSO Concentration: It is crucial to ensure that the final concentration of DMSO in the cell culture medium is not toxic to the cells. A final concentration below 0.5% is generally recommended, with 0.1% or lower being preferable for sensitive cell lines.
- Serial Dilution (Recommended): To minimize pipetting errors and avoid precipitation, it is best to perform serial dilutions.

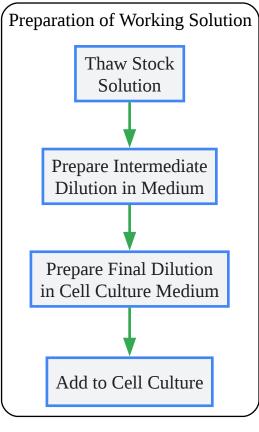


- Intermediate Dilution: First, prepare an intermediate dilution of the stock solution in the cell culture medium. For example, to prepare a 1 mM intermediate solution from a 176 mM stock, dilute the stock 1:176 in the medium.
- Final Dilution: Add the calculated volume of the intermediate solution to the pre-warmed cell culture medium to achieve the final desired concentration. Add the solution dropwise to the medium while gently swirling.
- Vehicle Control: Always include a vehicle control in your experiments, which consists of the cell culture medium with the same final concentration of DMSO as the highest concentration of the test compound.

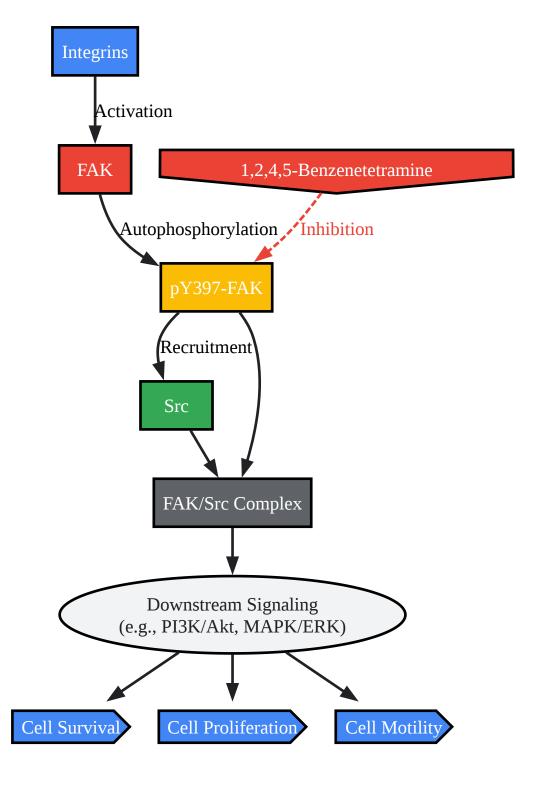
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